

IUPAC name for 5-Phenyloxazolidine-2,4-dione

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Compound of Interest

Compound Name: 5-Phenyloxazolidine-2,4-dione

Cat. No.: B013836

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An In-depth Technical Guide to 5-Phenyloxazolidine-2,4-dione

This technical guide provides a comprehensive overview of **5-Phenyloxazolidine-2,4-dione**, including its chemical properties, synthesis, spectroscopic data, and potential biological activities. This document is intended for researchers, scientists, and professionals in the field of drug development and medicinal chemistry.

Introduction

5-Phenyloxazolidine-2,4-dione is a heterocyclic organic compound belonging to the oxazolidinedione class. The oxazolidinedione ring system is a core scaffold in several biologically active molecules. Notably, this class of compounds is recognized for its anticonvulsant properties, with some derivatives historically used in the treatment of absence (petit mal) seizures.[1] The substitution at the 5-position of the oxazolidinedione ring is a key determinant of its pharmacological activity.[2] While **5-Phenyloxazolidine-2,4-dione** itself is not a widely marketed pharmaceutical, its structural features make it a compound of significant interest for research into novel antiepileptic drugs.

Physicochemical Properties

A summary of the key physicochemical properties of **5-Phenyloxazolidine-2,4-dione** is presented in Table 1.

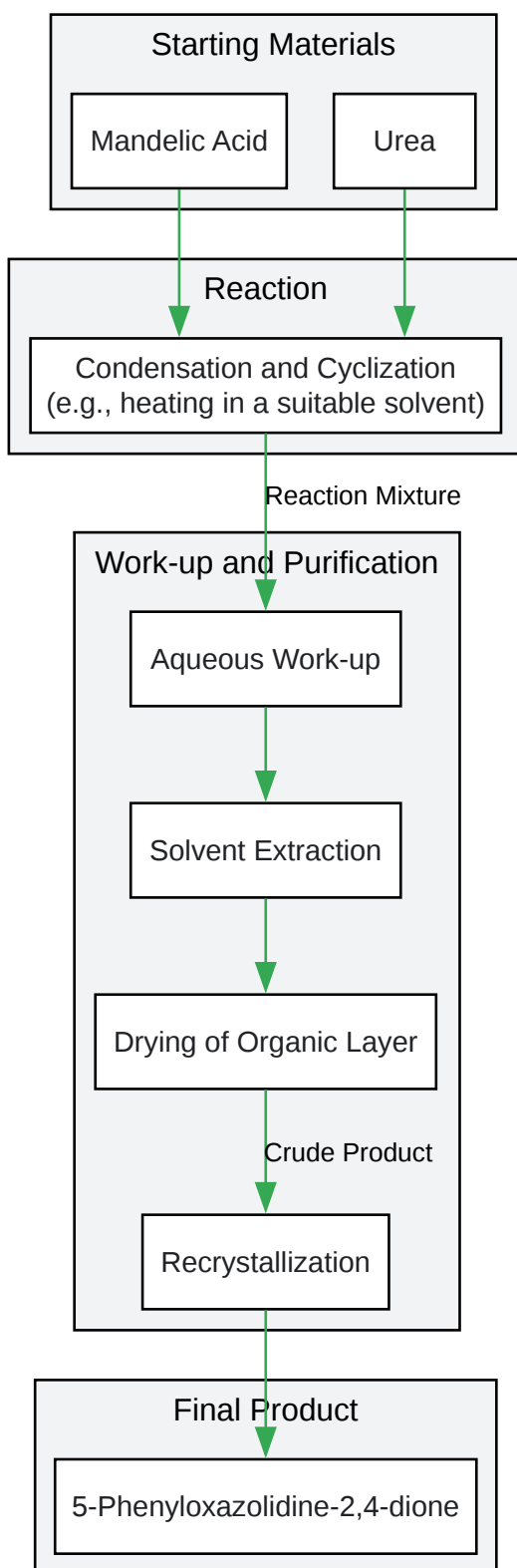
Table 1: Physicochemical Properties of **5-Phenyloxazolidine-2,4-dione**

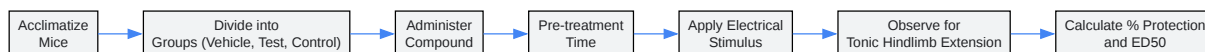
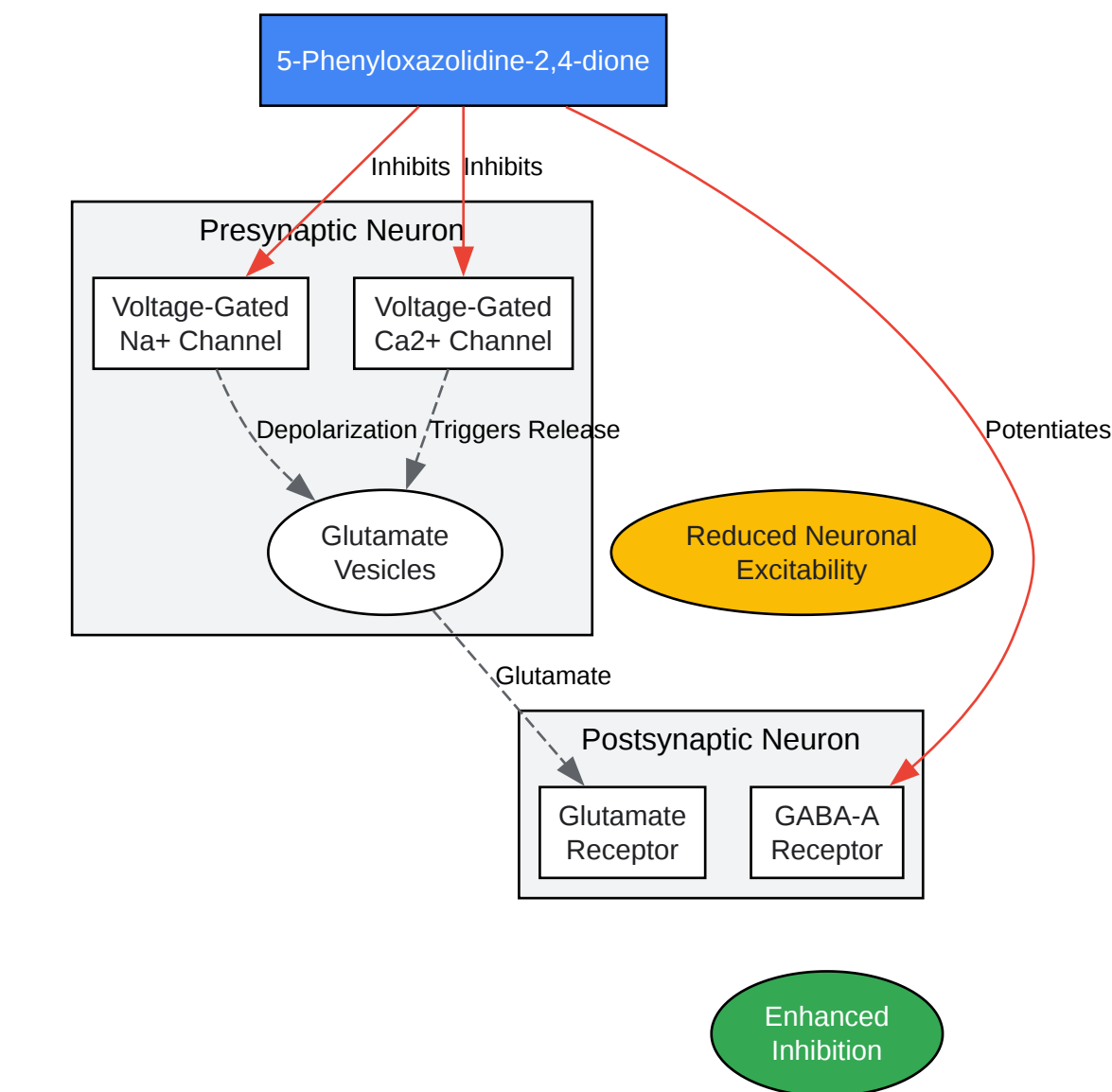
Property	Value	Reference
IUPAC Name	5-phenyl-1,3-oxazolidine-2,4-dione	[3]
CAS Number	5841-63-4	[3]
Molecular Formula	C ₉ H ₇ NO ₃	[3]
Molecular Weight	177.16 g/mol	[3]
Appearance	White to off-white solid	[4]
Melting Point	120-122 °C	[4]
LogP (XLogP3)	1.1	
Synonyms	5-phenyloxazolidinedione, Pemoline-dione, NSC-27303	[3]

Synthesis and Purification

While a specific protocol for **5-Phenyloxazolidine-2,4-dione** is not readily available in the reviewed literature, a general and modern approach for the synthesis of 5-substituted oxazolidine-2,4-diones involves a tandem phosphorus-mediated carboxylative condensation of a primary amine with an α -ketoester, followed by a base-catalyzed cyclization.[5] A plausible synthetic route starting from mandelic acid is outlined below.

Proposed Synthesis Workflow





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- 5. Synthesis of oxazolidine-2,4-diones by a tandem phosphorus-mediated carboxylative condensation–cyclization reaction using atmospheric carbon dioxide - Chemical Communications (RSC Publishing) [pubs.rsc.org]
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